Commercial Availability & Validation of 2-Methylpentane-d14: A Technical Sourcing Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Methylpentane-d14*
CAS No.:	*284487-65-6*
Cat. No.:	*B1368666*

Get Quote

[1]

Executive Summary: The Sourcing Landscape

2-Methylpentane-d14 (Isohexane-d14) is a niche deuterated alkane primarily utilized as a mass spectrometry internal standard for volatile organic compound (VOC) analysis and as a specialized NMR solvent for non-polar environments where proton silence is critical in the aliphatic region.

Unlike common solvents (e.g., Chloroform-d), **2-Methylpentane-d14** is not a commodity chemical.[1] It typically resides in the Tier 2 Availability category: available from specialized stable isotope manufacturers but often requiring lead times or specific inquiry for bulk quantities (>5g).[1]

Key Procurement Directive:

- Primary Source: Specialized Isotope Manufacturers (CDN Isotopes, Sigma-Aldrich/Merck). [1]

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- Secondary Source: Fine Chemical Aggregators (Santa Cruz Biotechnology, CalPacLab).[1]
- Critical Specification: Isotopic Enrichment

  98 atom % D.[1][2]

Technical Specifications & Physical Properties

To validate the material upon receipt, one must understand the physical shifts induced by per-deuteration.[1] The kinetic isotope effect (KIE) and mass increase alter physical constants slightly compared to the proteo-analog.

Table 1: Comparative Physical Data

Property	2-Methylpentane (Proteo)	2-Methylpentane-d14 (Deutero)	Significance for Handling
CAS Number	107-83-5	284487-65-6	Critical for ordering accuracy.[1]
Molecular Weight	86.18 g/mol	100.26 g/mol	+14 mass shift for MS calibration.[1]
Boiling Point	60-62 °C	~61-62 °C	High volatility; store in septum-sealed vials.[1]
Density (25°C)	0.653 g/mL	~0.760 g/mL	D-analogs are denser; affects volumetric pipetting.[1]
Refractive Index	1.371	~1.368	Quick purity check via refractometry.[1]
Flash Point	-23 °C	-23 °C	Extreme flammability hazard.[1]

Supplier Ecosystem & Product Codes

The following suppliers have been verified to list **2-Methylpentane-d14**. Note that "In Stock" status fluctuates rapidly for this compound.[1]

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Table 2: Verified Supplier List

Supplier	Product Code	Enrichment	Pack Sizes	Notes
CDN Isotopes	D-5435	98 atom % D	0.25g, 0.5g	Primary Recommendation. Often has stock.[1][3]
Sigma-Aldrich	491438	98 atom % D	1g, Custom	High reliability, rigorous CoA.[1]
Santa Cruz	sc-256187	N/A	Varies	Often acts as a reseller; check lead times.[1]
CIL	Inquire	Custom	Custom	Cambridge Isotope Labs may require custom synthesis request.[1]

> *Procurement Tip: Always request a Certificate of Analysis (CoA) prior to purchase to verify the isotopic purity matches the "98 atom % D" claim. For trace analysis, <99% may introduce significant proton background in NMR.[1]*

Quality Assurance: The Self-Validating Protocol

As a scientist, you cannot rely solely on the vendor's label. The following workflow ensures the integrity of the **2-Methylpentane-d14** before it enters your critical experiments.

Verification Workflow Diagram

The following logic flow illustrates the decision matrix for validating incoming isotope shipments.

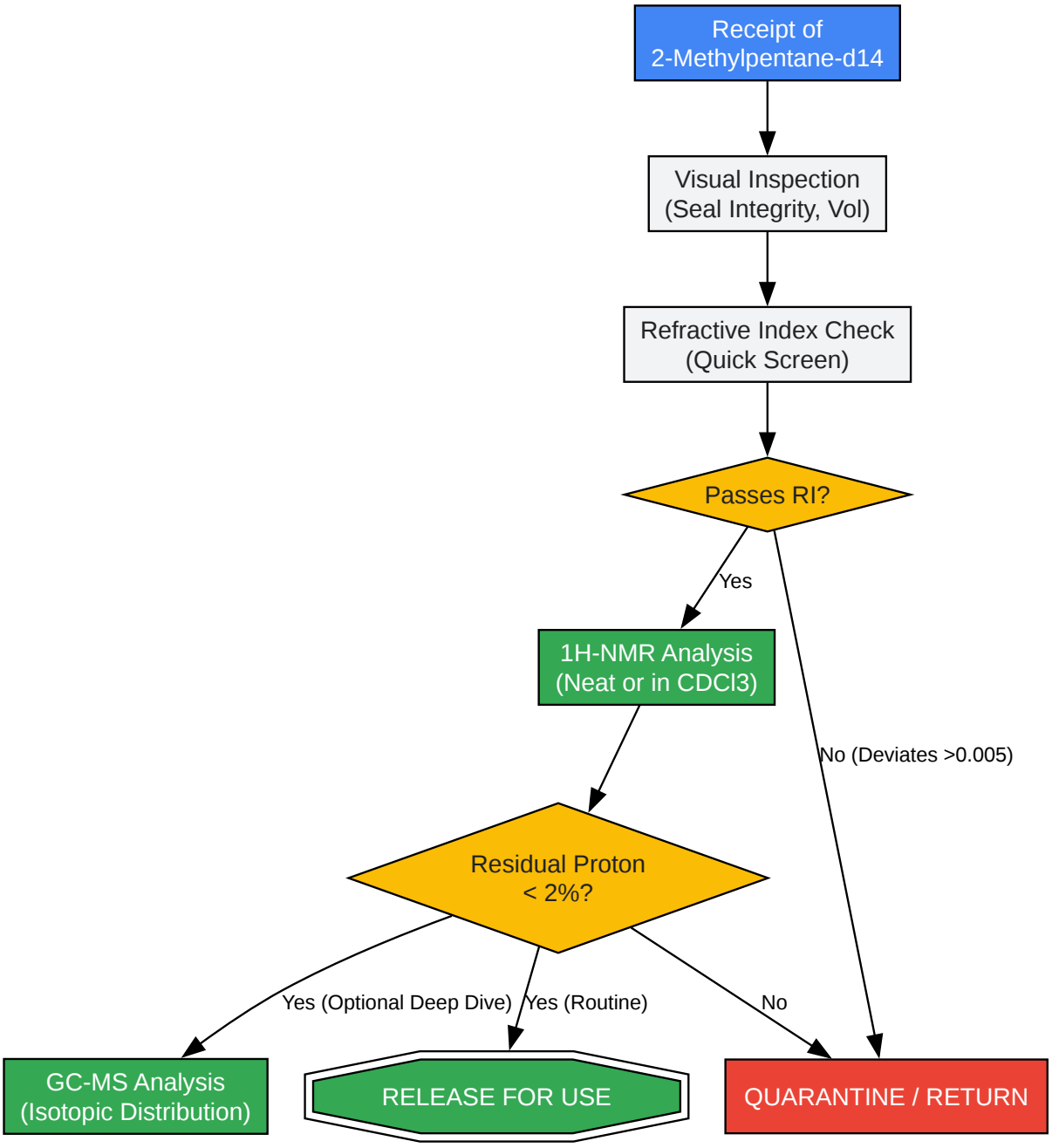

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Figure 1: Decision matrix for the incoming quality control of deuterated solvents.

Detailed Validation Methodologies

Method A: Proton NMR (

H-NMR) – The "Silence" Test

This is the most definitive test for isotopic purity. **2-Methylpentane-d14** should be NMR silent in the proton channel.[1]

- Preparation: Place ~50 µL of the sample into an NMR tube. Add a known amount of internal standard (e.g., 1,4-dioxane) if quantitative purity is needed, or run neat with a capillary insert of

  for lock.[1]
- Acquisition: Run a standard proton scan (16 scans min).[1]
- Analysis:
  - Expected Result: A flat baseline in the aliphatic region (0.8 ppm – 1.6 ppm).[1]
  - Failure Mode: Distinct multiplets appearing at 0.88 ppm (methyls) or 1.2-1.5 ppm (methylene/methine) indicate incomplete deuteration or H/D exchange.[1]
  - Calculation:

    .[1]

Method B: GC-MS – Isotopic Distribution

Used to confirm the molecular ion and lack of lighter isotopologues (d13, d12).[1]

- Setup: Low-polarity column (e.g., DB-1 or HP-5).[1]
- Injection: Split injection (volatile!).
- Analysis:

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- Look for the Molecular Ion (

) at m/z 100.[1]

- Significant abundance at m/z 99 or 98 indicates lower isotopic enrichment.[1]

Handling and Storage Protocols

2-Methylpentane-d14 is highly volatile and expensive.[1] Improper handling leads to "evaporative loss" (financial loss) and potential moisture contamination.[1]

- Septum Integrity: Do not store in simple screw-cap vials for long periods. Use crimp-top vials with PTFE-lined silicone septa to prevent evaporation.[1]
- Temperature: Store at 2-8°C (Refrigerator). Cold storage reduces vapor pressure, minimizing loss upon opening.[1]
- Hygroscopy: While alkanes are hydrophobic, condensation upon warming cold vials can introduce water.[1] Allow the vial to equilibrate to room temperature before opening.

References

- Sigma-Aldrich.Product Specification: **2-Methylpentane-d14** (Product No. 491438).[1] Retrieved from
- CDN Isotopes.Technical Data Sheet: **2-Methylpentane-d14** (Product D-5435).[1][3] Retrieved from [1]
- National Institute of Standards and Technology (NIST).2-Methylpentane Mass Spectrum (Proteo).[1] NIST Chemistry WebBook.[1] Retrieved from [1]

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Sources

- 1. 2-Methylpentane | C6H14 | CID 7892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdnisotopes.com [cdnisotopes.com]
- 3. cdnisotopes.com [cdnisotopes.com]
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